

Handling and safety precautions for tert-butyl 4-(bromomethyl)piperidine-1-carboxylate

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Compound of Interest

tert-Butyl 4-(bromomethyl)piperidine-1-carboxylate

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This guide provides essential safety, handling, and troubleshooting information for researchers, scientists, and drug development professionals working with **tert-butyl 4-(bromomethyl)piperidine-1-carboxylate** (CAS No: 158407-04-6).

Summary of Chemical and Physical Properties

The following table summarizes key quantitative data for **tert-butyl 4-(bromomethyl)piperidine-1-carboxylate**.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₀ BrNO ₂	[1][2]
Molecular Weight	278.19 g/mol	[1][2]
Appearance	White to light yellow powder or crystal	
Melting Point	46.0 to 50.0 °C	
Boiling Point	318.3 °C at 760 mmHg	[3]
Density	~1.271 g/cm ³	[3]
Flash Point	146.3 °C	[3]

Hazard Identification and Safety Information

This compound is hazardous and must be handled with appropriate precautions. The tables below outline its GHS classifications.

Hazard Statements (H-Codes)

Code	Statement
H302	Harmful if swallowed.[1][4][5]
H312	Harmful in contact with skin.[4]
H315	Causes skin irritation.[1]
H319	Causes serious eye irritation.[1][4]
H332	Harmful if inhaled.[4]

Precautionary Statements (P-Codes)

Code	Statement
P261	Avoid breathing dust/fumes.[4][6]
P264	Wash all exposed external body areas thoroughly after handling.[1][4][6]
P270	Do not eat, drink or smoke when using this product.[1][4][6]
P280	Wear protective gloves, protective clothing, eye protection and face protection.[1][4][6]
P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[5]
P302 + P352	IF ON SKIN: Wash with plenty of water.[4][6]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
P501	Dispose of contents/container to an approved waste disposal plant.[5][6]

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards I should be aware of when handling this compound? A1: The primary hazards are that it is harmful if swallowed, harmful in contact with skin, and causes serious eye irritation.[1][4] It may also cause skin and respiratory irritation.[1][4][6] Always consult the Safety Data Sheet (SDS) before starting any work.

Q2: What specific Personal Protective Equipment (PPE) is required for handling? A2: You must wear chemical-resistant gloves (e.g., nitrile), safety goggles with side-shields or a face shield, and a lab coat.[4][6] All handling of the solid should be done in a well-ventilated area or a chemical fume hood to avoid inhaling dust.[4][6]

Q3: How should this chemical be properly stored? A3: Store the container tightly closed in a cool, dry, and dark place.[7][8] The compound is noted to be air-sensitive and should be stored under an inert gas to prevent degradation.

Q4: What is the immediate first aid response for accidental skin or eye contact? A4: For skin contact, immediately wash the affected area with plenty of soap and water and seek medical attention if irritation develops.[4][6] For eye contact, rinse cautiously and thoroughly with water for several minutes, removing contact lenses if possible, and seek immediate medical attention.[4][6]

Q5: How should I dispose of waste containing this compound? A5: All waste material and empty containers should be disposed of through an approved waste disposal plant in accordance with local, state, and federal regulations.[6] Do not dispose of it in standard laboratory trash or down the drain.

Troubleshooting Guide

Problem: My reaction yield is lower than expected and I suspect reagent impurity.

- Possible Cause: The compound may have degraded due to improper storage. It is sensitive to air and moisture.
- Solution: Use a freshly opened container or a sample that has been properly stored under an inert atmosphere. Check the purity of the material before use if degradation is suspected.

Problem: The solid is a fine powder and is difficult to handle without creating airborne dust.

- Possible Cause: The physical form of the solid can lead to dust generation, increasing inhalation risk.
- Solution: Handle the compound exclusively within a chemical fume hood.[4] Use tools and techniques that minimize dust, such as using a micro-spatula and weighing the material on an anti-static weigh boat. Avoid dry sweeping of any spills.[4]

Problem: I have a small spill on my lab bench.

- Possible Cause: Accidental spillage during transfer or weighing.
- Solution: Follow the detailed spill cleanup protocol below. Immediately cordon off the area and ensure you are wearing appropriate PPE. Use a dry cleanup procedure; do not add water.[4]

Experimental Protocols

Protocol 1: Standard Procedure for Weighing and Handling

- Preparation: Before handling, review the Safety Data Sheet (SDS). Ensure a chemical fume hood is operational and the workspace is clean.
- PPE: Don appropriate PPE, including a lab coat, chemical-resistant gloves, and safety goggles with side-shields.
- Transfer: In the fume hood, carefully open the container. Use a clean spatula to transfer the desired amount of the solid to a tared, anti-static weigh boat.
- Weighing: Close the primary container immediately. Record the weight.
- Reaction Addition: Carefully add the weighed compound to the reaction vessel within the fume hood.
- Cleanup: Clean the spatula and any contaminated surfaces. Dispose of the weigh boat and any contaminated wipes in the designated hazardous waste container.
- Post-Handling: Remove PPE and wash hands thoroughly with soap and water.[\[4\]](#)

Protocol 2: Small-Scale Spill Cleanup Procedure

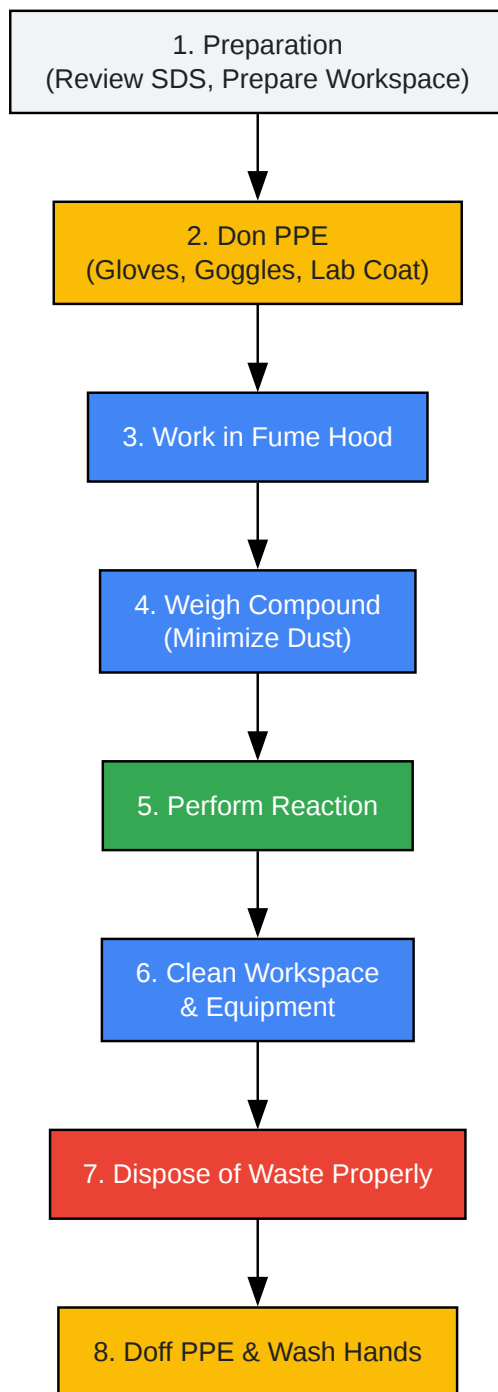
- Evacuate & Alert: Immediately alert personnel in the vicinity and evacuate the immediate area if the spill is large or if dust is generated.
- Don PPE: Wear a full set of PPE, including double gloves, safety goggles, a lab coat, and if necessary, a dust respirator.[\[4\]](#)
- Containment: Prevent the spill from spreading.
- Cleanup: Do not use water. Use a dry cleanup method.[\[4\]](#) Gently cover the spill with an inert absorbent material like sand or diatomite.[\[6\]](#) Carefully sweep or scoop the material into a labeled hazardous waste container.[\[4\]](#) Avoid any actions that could generate dust.[\[4\]](#)

- Decontamination: Wipe the spill area with a cloth dampened with a suitable solvent (e.g., alcohol), followed by soap and water.^[6] Place all cleaning materials into the hazardous waste container.
- Disposal: Seal the waste container and dispose of it according to your institution's hazardous waste procedures.^[6]

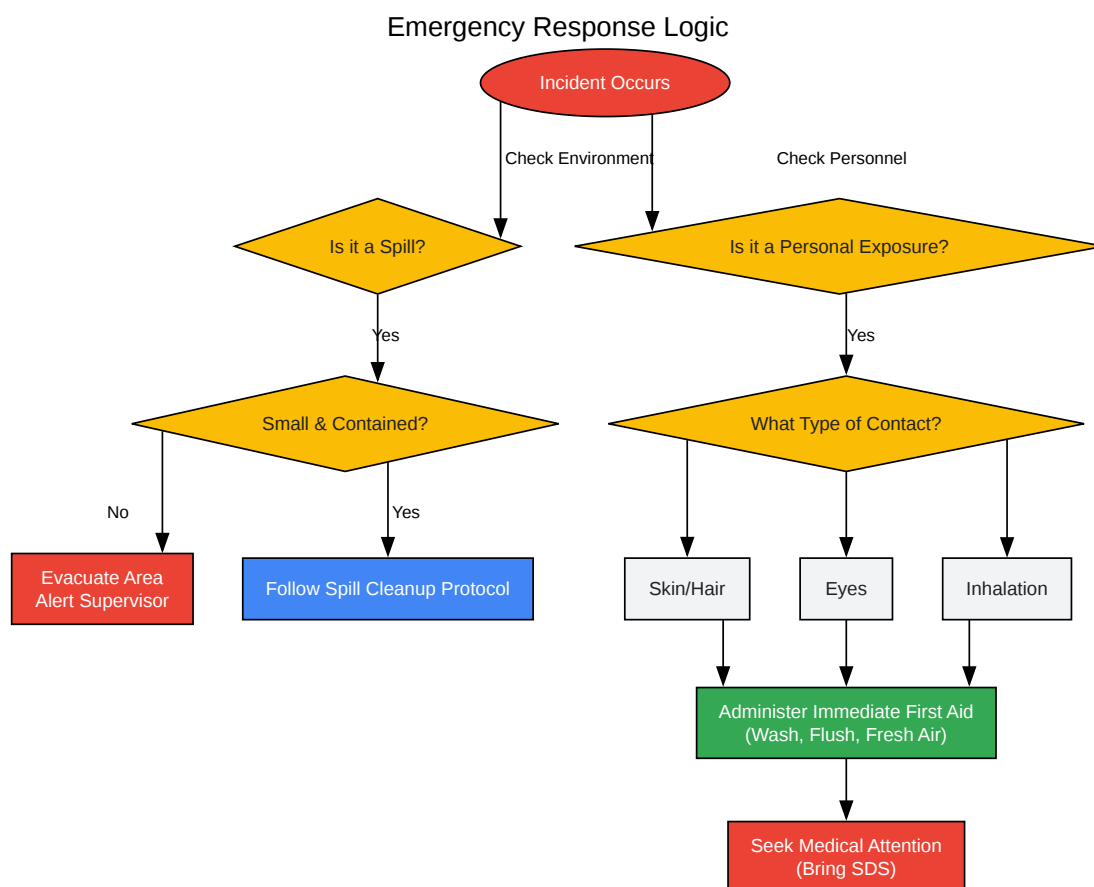
Visual Safety Workflows

The following diagrams illustrate key safety and handling workflows.

Routine Handling Workflow

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Caption: A workflow for the routine handling of **tert-butyl 4-(bromomethyl)piperidine-1-carboxylate**.



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Caption: A decision-making flowchart for responding to spills or personal exposure incidents.

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